

An In-depth Technical Guide to (+)-Mayurone: Chemical Structure and Properties

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Compound of Interest

Compound Name: (+)-Mayurone

Cat. No.: B1253137

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Abstract

(+)-Mayurone, a naturally occurring sesquiterpenoid, possesses a unique tricyclic carbon skeleton. This document provides a comprehensive overview of its chemical structure, including its stereochemistry, and detailed spectroscopic and physical properties. This guide is intended to serve as a technical resource for researchers in natural product chemistry, synthetic organic chemistry, and drug discovery who are interested in the chemical characteristics and potential applications of **(+)-Mayurone**.

Chemical Structure

(+)-Mayurone is a tetracyclic ketone with the systematic IUPAC name (1aR,4aS,8aS)-4a,8,8-trimethyl-1a,3,4,5,6,7-hexahydro-1H-cyclopropa[*h*]naphthalen-2-one.^[1] Its molecular formula is C₁₄H₂₂O.^[1] The structure features a fused ring system containing a cyclopropane ring, which contributes to its conformational rigidity and distinct chemical properties. Another common synonym for this compound is (+)-15-nor-4-thujopsen-3-one.^[1]

The absolute stereochemistry of the three chiral centers is defined as 1aR, 4aS, and 8aS, as indicated in the IUPAC name.^[1] This specific stereochemical arrangement is crucial for its biological activity and physical properties, such as its optical rotation.

Chemical Structure Visualization

The 2D chemical structure of **(+)-Mayurone**, illustrating the connectivity of atoms and the key functional groups, is presented below.

Caption: 2D Chemical Structure of **(+)-Mayurone**.

Quantitative Data

A summary of the key physical and spectroscopic data for **(+)-Mayurone** is provided in the tables below. This data is essential for the identification and characterization of the compound.

Table 1: Physical Properties

Property	Value	Reference
Molecular Weight	206.32 g/mol	[1]
Melting Point	69.5-70.0 °C	[2][3]
Boiling Point (Predicted)	291.5 ± 7.0 °C	[2][3]
Density (Predicted)	1.04 ± 0.1 g/cm ³	[2][3]
Optical Rotation ([α] _D)	Data not available in search results	

Table 2: Spectroscopic Data

Technique	Data	Reference
¹ H NMR	Specific chemical shifts and coupling constants not available in search results.	
¹³ C NMR	Specific chemical shifts not available in search results.	
Infrared (IR)	Specific absorption bands not available in search results.	
Mass Spectrometry (MS)	Specific fragmentation patterns not available in search results.	
Predicted Collision Cross Section (Å ²)	[M+H] ⁺ : 151.5, [M+Na] ⁺ : 160.2, [M-H] ⁻ : 158.0	[4]

Experimental Protocols

Detailed experimental procedures are critical for the replication of scientific findings. The following sections outline the general methodologies for the isolation and potential synthesis of **(+)-Mayurone**.

Isolation from Natural Sources

(+)-Mayurone has been reported to be isolated from *Juniperus* species. The general procedure for the isolation of terpenoids from plant material involves extraction followed by chromatographic separation.

Protocol: General Procedure for Isolation of Terpenoids from *Juniperus* Species

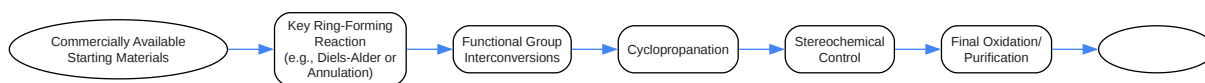
- Plant Material Collection and Preparation:
 - Collect fresh plant material (e.g., leaves, stems) of the target *Juniperus* species.
 - Air-dry the plant material in a well-ventilated area, protected from direct sunlight.
 - Grind the dried plant material to a fine powder to increase the surface area for extraction.

- Solvent Extraction:
 - Macerate the powdered plant material in a suitable organic solvent (e.g., hexane, dichloromethane, or methanol) at room temperature for an extended period (e.g., 24-72 hours). The choice of solvent depends on the polarity of the target compounds.
 - Alternatively, perform Soxhlet extraction for a more efficient extraction process.
 - Filter the extract to remove solid plant material.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude extract.
- Chromatographic Purification:
 - Subject the crude extract to column chromatography over silica gel.
 - Elute the column with a gradient of solvents, starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity (e.g., by adding ethyl acetate).
 - Collect fractions and monitor them by thin-layer chromatography (TLC) to identify fractions containing compounds of interest.
 - Combine fractions containing the target compound and concentrate them.
 - Further purify the isolated compound using preparative TLC or high-performance liquid chromatography (HPLC) to obtain pure **(+)-Mayurone**.

Total Synthesis

The total synthesis of a natural product like **(+)-Mayurone** is a complex undertaking that confirms its structure and allows for the preparation of analogues for structure-activity relationship studies. While a specific detailed protocol for the total synthesis of **(+)-Mayurone** was not found in the provided search results, a general workflow for a multi-step organic synthesis is outlined below.

Logical Workflow for a Hypothetical Total Synthesis of **(+)-Mayurone**



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